

Application Notes: The Effect of Branching on Alkane Boiling Points

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,3,4,4-Tetramethylhexane

CAS No.: 52897-12-8

Cat. No.: B12656667

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Introduction

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure surrounding the liquid, leading to the transition from a liquid to a gas phase.[1] For alkanes, which are non-polar hydrocarbons, the primary intermolecular forces are London dispersion forces (a type of van der Waals force).[2][3][4] The strength of these forces is influenced by the molecule's surface area and the number of electrons.[3]

An increase in the length of a straight-chain alkane leads to a larger surface area and more electrons, resulting in stronger London dispersion forces and, consequently, a higher boiling point.[5][6][7] However, for isomeric alkanes (molecules with the same chemical formula but different structures), branching has a significant and opposite effect. Increased branching leads to a more compact, spherical molecular shape, which reduces the surface area available for intermolecular contact.[4][8][9] This weakening of the intermolecular forces means that less energy is required to overcome them, resulting in a lower boiling point for branched alkanes compared to their straight-chain counterparts.[2][4][9]

Data Presentation: Boiling Points of Isomeric Alkanes

The following table summarizes the boiling points of several straight-chain and branched alkanes, illustrating the effect of molecular structure on this physical property.

Molecular Formula	Alkane Name	Structure	Boiling Point (°C)
C ₄ H ₁₀	n-Butane	Straight-chain	-0.5[10]
Isobutane (2-Methylpropane)	Branched		-11.7[10]
C ₅ H ₁₂	n-Pentane	Straight-chain	36.1[10]
Isopentane (2-Methylbutane)	Branched		27.8[10][11]
Neopentane (2,2-Dimethylpropane)	Highly Branched		9.5[4][10]
C ₆ H ₁₄	n-Hexane	Straight-chain	68.8[12]
2-Methylpentane (Isohexane)	Branched		60.9[12]
2,3-Dimethylbutane	Branched		58.1[12]
2,2-Dimethylbutane	Highly Branched		49.8[12]

Experimental Protocols

Two common and reliable methods for the experimental determination of boiling points for small liquid samples are the Thiele tube method and the Siwoloboff (micro-boiling point) method.

Protocol 1: Thiele Tube Method

This method is one of the simplest for determining a compound's boiling point and has the advantage of requiring only a small amount of the sample.[13] The unique shape of the Thiele

tube allows for uniform heating of the oil bath through convection currents.[13]

Apparatus:

- Thiele tube
- Mineral oil or other suitable heating fluid
- Thermometer (-10°C to 200°C range)
- Small test tube (e.g., 6 x 50 mm)
- Capillary tube (sealed at one end)
- Rubber band or a small section of rubber tubing
- Bunsen burner or microburner
- Clamp and stand

Procedure:

- Sample Preparation: Fill the small test tube to a depth of about 1.5-2.0 cm with the branched alkane sample (approximately 0.2-0.5 mL).[14][15]
- Capillary Insertion: Place the capillary tube into the test tube with its open end pointing downwards.[14]
- Assembly: Attach the test tube to the thermometer using a rubber band. The bottom of the test tube should be aligned with the thermometer bulb.[14] The rubber band must be positioned high enough so it will not be submerged in the heating oil.[13][16]
- Thiele Tube Setup: Insert the thermometer and test tube assembly into the Thiele tube, which should be filled with mineral oil to a level above the side-arm junction.[14] Clamp the assembly so that the sample is positioned near the center of the main tube and the thermometer does not touch the glass walls.[13]

- Heating: Gently heat the side arm of the Thiele tube with a small flame, moving it back and forth.^{[1][13]} This will establish a convection current, ensuring uniform temperature distribution.
- Observation: As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.^[15] When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tip.^{[14][17]}
- Boiling Point Determination: Once a vigorous stream of bubbles is observed, remove the heat source and allow the apparatus to cool.^[14] The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid is just drawn back into the capillary tube.^{[15][18]} Record this temperature.

Protocol 2: Siwoloboff Method (Micro-Boiling Point Determination)

The Siwoloboff method is ideal for determining the boiling point of very small quantities of a liquid, often as little as 30-50 μL .^{[18][19]} The principle is identical to the Thiele tube method but is performed in a smaller apparatus, often using a melting point apparatus as the heating block.^[20]

Apparatus:

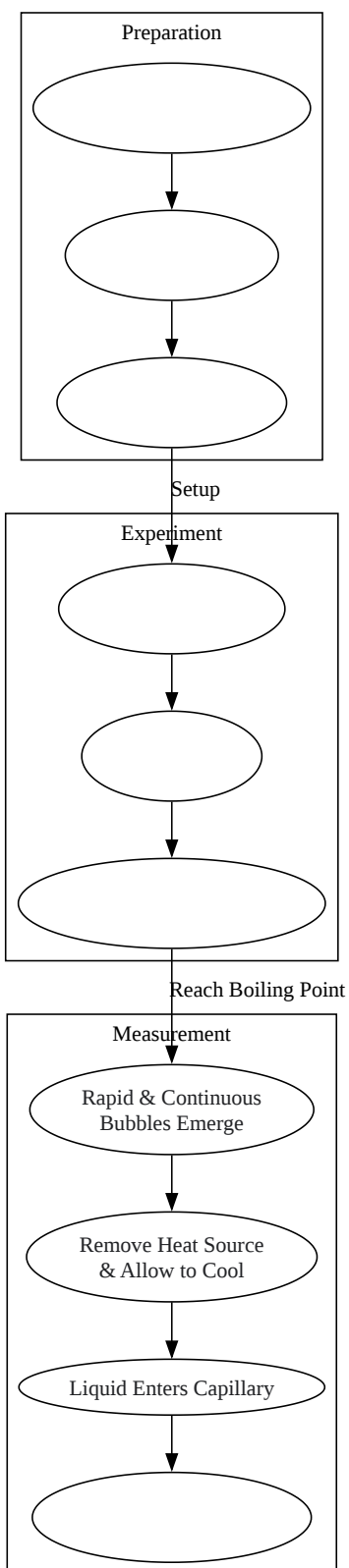
- Melting point apparatus or a similar controlled heating block
- Small sample tube (e.g., ignition tube or fusion tube)
- Sealed capillary tube
- Thermometer or digital temperature probe
- Rubber band

Procedure:

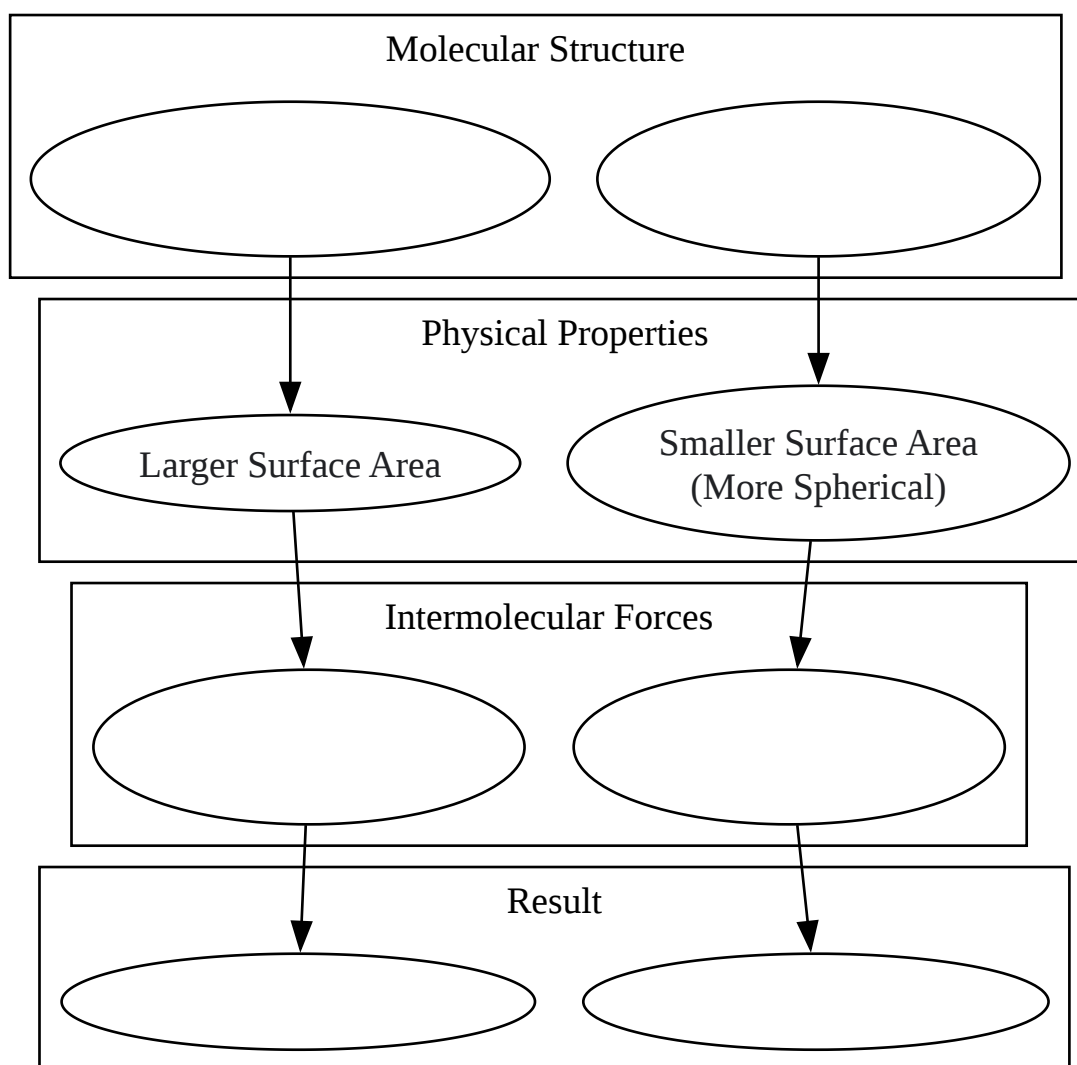
- Sample Preparation: Add a small amount (a few drops) of the branched alkane to the sample tube.

- Assembly: Attach the sample tube to a thermometer with a rubber band.[18]
- Capillary Insertion: Place a sealed capillary tube, with the open end pointing down, into the sample liquid within the tube.[18]
- Heating: Place the entire assembly into the heating block of a melting point apparatus or an oil bath.[17]
- Heating Rate: Heat the sample. Initially, a faster heating rate (e.g., 10°C/min) can be used for a preliminary estimation.[20] For the precise measurement, the temperature rise should be adjusted to less than 1°C/min when approaching the expected boiling point.[20]
- Observation and Determination: Watch for the rapid and continuous stream of bubbles to emerge from the capillary.[17] Stop the heating and allow the system to cool.[15] The temperature at which the liquid is sucked back into the capillary is the boiling point.[18]

Mandatory Visualization



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References

- 1. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 2. chem.libretexts.org [chem.libretexts.org]

- [3. quora.com \[quora.com\]](#)
- [4. tutorchase.com \[tutorchase.com\]](#)
- [5. m.youtube.com \[m.youtube.com\]](#)
- [6. quora.com \[quora.com\]](#)
- [7. chem.libretexts.org \[chem.libretexts.org\]](#)
- [8. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [9. chemistry.stackexchange.com \[chemistry.stackexchange.com\]](#)
- [10. The decreasing order of boiling points of the following alkanes is: a\) n.. \[askfilo.com\]](#)
- [11. Isopentane - Wikipedia \[en.wikipedia.org\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. chem.libretexts.org \[chem.libretexts.org\]](#)
- [14. chymist.com \[chymist.com\]](#)
- [15. uomus.edu.iq \[uomus.edu.iq\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. Determination of Boiling Point Using Siwoloboff's Method Instructions: D.. \[askfilo.com\]](#)
- [18. Siwoloboff method - Wikipedia \[en.wikipedia.org\]](#)
- [19. researchgate.net \[researchgate.net\]](#)
- [20. EU A.2: Boiling temperature | ibacon GmbH \[ibacon.com\]](#)
- To cite this document: BenchChem. [Application Notes: The Effect of Branching on Alkane Boiling Points]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12656667/docs#application-notes-the-effect-of-branching-on-alkane-boiling-points\]](https://www.benchchem.com/product/b12656667/docs#application-notes-the-effect-of-branching-on-alkane-boiling-points)

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